

An In-depth Technical Guide to Ethylenediamine Diacetate (CAS 38734-69-9)

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Compound of Interest

Compound Name: *Ethylenediamine diacetate*

Cat. No.: *B1589172*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive chemical information, safety data, and experimental protocols for **Ethylenediamine diacetate**, CAS number 38734-69-9.

Chemical Identification and Properties

Ethylenediamine diacetate is an organic compound that is primarily utilized as a catalyst and reagent in various chemical syntheses. It is the diacetate salt of ethylenediamine.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	38734-69-9
IUPAC Name	acetic acid;ethane-1,2-diamine
Synonyms	Ethane-1,2-diamine diacetate, 1,2-Ethanediamine, acetate (1:2)
Molecular Formula	C ₆ H ₁₆ N ₂ O ₄
Molecular Weight	180.20 g/mol
InChI Key	SAXQBSJDTDGBHS-UHFFFAOYSA-N
Canonical SMILES	CC(=O)O.CC(=O)O.C(CN)N

Table 2: Physical and Chemical Properties

Property	Value	Reference
Physical State	White crystalline solid	
Melting Point	118-120 °C	
Boiling Point	119.7 °C at 760 mmHg	
Flash Point	33.9 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Toluene.	
Storage Temperature	-20°C Freezer	

Safety Data

It is crucial to handle **Ethylenediamine diacetate** with appropriate safety precautions in a laboratory setting.

Table 3: GHS Hazard Information

Category	Description
Hazard Statements	Based on available data, a comprehensive GHS classification is not consistently available across sources. Standard safe laboratory practices should be followed.
Precautionary Statements	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection.

Note: This information is based on available data and may not be exhaustive. Always refer to a current Safety Data Sheet (SDS) before handling the chemical.

Experimental Protocols

3.1. Synthesis of **Ethylenediamine Diacetate**

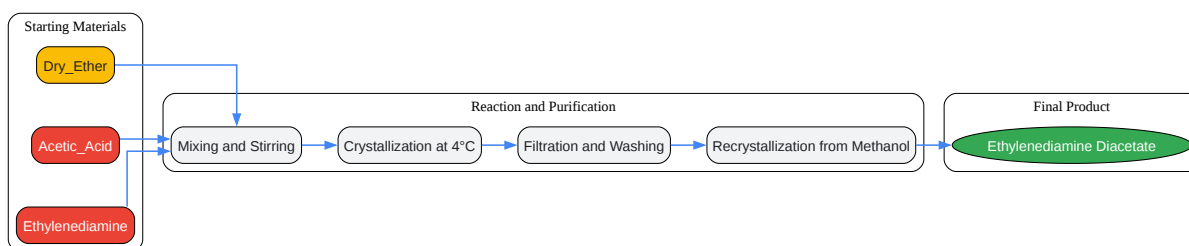
A common method for the synthesis of **Ethylenediamine diacetate** involves the reaction of ethylenediamine with acetic acid.

Experimental Protocol:

- **Reaction Setup:** A 250 mL round-bottomed flask is equipped with a magnetic stirring bar and a pressure-equalizing addition funnel fitted with a drying tube (e.g., filled with CaSO_4).
- **Initial Reagents:** The flask is charged with 12.0 g (0.20 mol) of dry ethylenediamine and 100 mL of dry ether.
- **Addition of Acetic Acid:** A solution of 24.0 g (0.40 mol) of acetic acid in 20 mL of dry ether is added dropwise to the stirred ethylenediamine solution through the addition funnel.
- **Crystallization:** The reaction mixture is then stored at 4°C for 14 hours to allow for the crystallization of the product.

- Isolation and Purification: The resulting crystals are collected by filtration and washed with ether.
- Recrystallization: The crude product is recrystallized from methanol to yield pure **Ethylenediamine diacetate** as white needles.

Expected Yield: Approximately 19.8 g (83%).



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Caption: Synthesis workflow for **Ethylenediamine diacetate**.

3.2. Application in the Henry Reaction

Ethylenediamine diacetate serves as an effective catalyst for the Henry reaction, which is the base-catalyzed C-C bond formation between a nitroalkane and an aldehyde or ketone.

General Experimental Protocol:

- Reactant Mixture: In a suitable reaction vessel, dissolve the substituted benzaldehyde (50 mmol), nitroalkane (60 mmol), and **Ethylenediamine diacetate** (5 mmol) in 25-50 mL of isopropanol with stirring. Gentle heating may be applied to ensure complete dissolution.

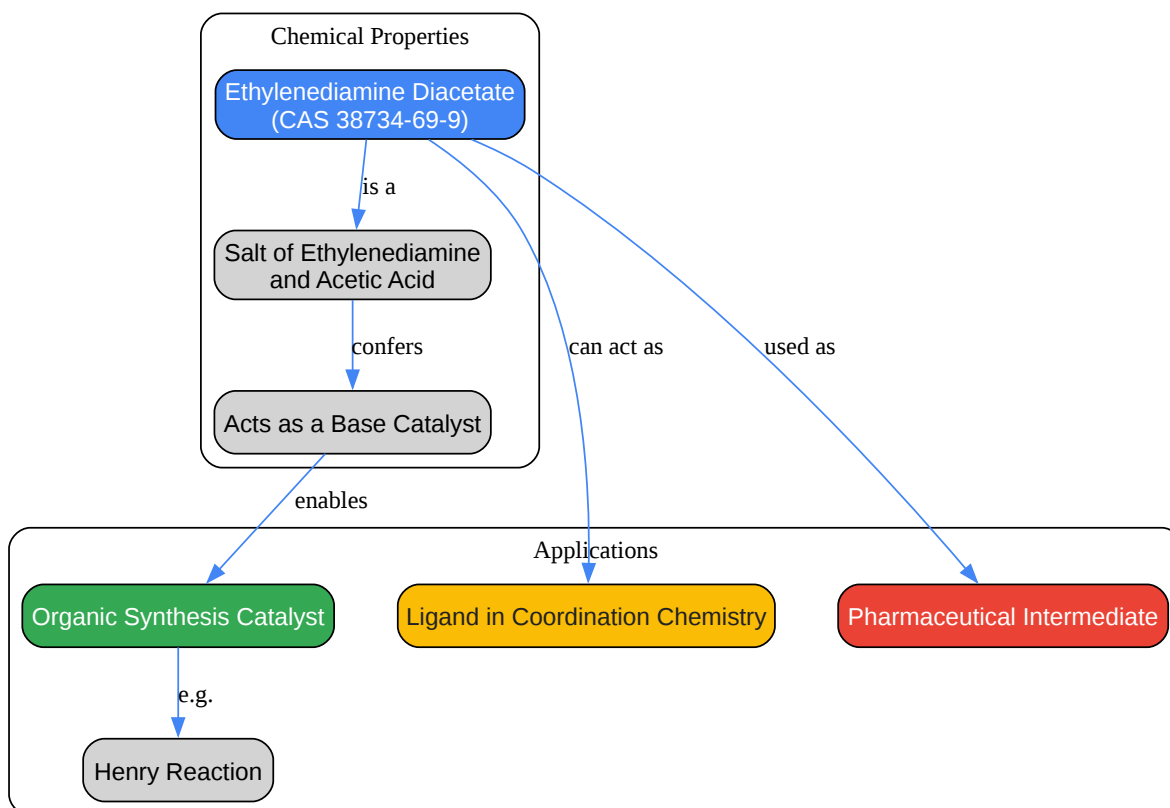
- **Reaction:** The solution is stirred at room temperature for 24 hours.
- **Crystallization:** The reaction mixture is then placed in a freezer for 12 hours to facilitate the crystallization of the nitrostyrene product.
- **Product Isolation:** The precipitate is collected by filtration, washed with a small volume of cold isopropanol, and air-dried.

Biological Activity and Applications

While primarily known as a chemical catalyst, **Ethylenediamine diacetate** and related compounds have been explored in various contexts.

- **Catalysis:** Its primary documented use is as a catalyst in organic synthesis, such as the Henry reaction.
- **Coordination Chemistry:** As a derivative of ethylenediamine, it can act as a ligand in coordination chemistry, forming complexes with metal ions. This property is relevant in the development of novel materials and therapeutic agents.
- **Pharmaceutical Intermediates:** It is listed as a pharmaceutical intermediate, suggesting its use as a building block in the synthesis of more complex, biologically active molecules.

Currently, there is limited direct evidence of **Ethylenediamine diacetate** being involved in specific biological signaling pathways as an effector molecule. Its biological relevance appears to be more centered on its role as a precursor or catalyst in the synthesis of bioactive compounds.



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Caption: Applications of **Ethylenediamine diacetate**.

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